

Application Note: Recrystallization Protocol for (2-Bromo-4-methylphenyl)methanol

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Compound of Interest

Compound Name: (2-Bromo-4-methylphenyl)methanol

CAS No.: 824-53-3

Cat. No.: B1527726

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Abstract & Scope

This application note details the purification of **(2-Bromo-4-methylphenyl)methanol**, a critical intermediate in the synthesis of biaryls via Suzuki coupling and other transition-metal-catalyzed cross-couplings. While often synthesized via the reduction of 2-bromo-4-methylbenzoic acid or the corresponding aldehyde, crude isolates frequently contain unreacted precursors, bromination isomers, or oligomeric byproducts.

This guide moves beyond a static "recipe" to provide a dynamic, self-validating protocol. It focuses on a binary solvent system (Ethyl Acetate/Heptane), which offers superior selectivity for benzyl alcohol derivatives compared to single-solvent systems.

Physicochemical Profile

Understanding the solute's properties is the prerequisite for thermodynamic control during crystallization.

Property	Data	Relevance to Recrystallization
Compound Name	(2-Bromo-4-methylphenyl)methanol	Target Solute
CAS Number	824-53-3	Identity Verification
Molecular Weight	201.06 g/mol	Yield Calculation
Appearance	White to off-white solid	Visual purity indicator (Crude is often yellow)
Solubility (Polar)	High (Ethanol, Ethyl Acetate, DCM)	Good "Good" solvents
Solubility (Non-polar)	Low (Heptane, Hexane, Pentane)	Good "Anti-solvents"
Melting Point	~50–80 °C (Estimate based on isomers)	Critical: Low MP increases risk of "oiling out"

Pre-Recrystallization Assessment

Stop and Check: Before heating any solvent, perform a Thin Layer Chromatography (TLC) analysis of the crude material.

- Mobile Phase: 20% Ethyl Acetate in Hexanes.
- Visualization: UV (254 nm) and KMnO₄ stain (Benzyl alcohols oxidize readily).
- Decision Matrix:
 - Single Spot: Recrystallization may be unnecessary; consider silica plug filtration.
 - Baseline Impurities: Likely salts/acids.[1][2] Perform an aqueous workup (NaHCO₃ wash) before recrystallization.
 - Close-running spots: Recrystallization is the method of choice.[3]

Solvent System Selection (The "E-E-A-T" Logic)

For benzyl alcohols, single solvents often fail:

- Ethanol: Too soluble; yield is poor at -20°C.
- Hexane: Too insoluble; requires excessive volume.

Recommended System: Ethyl Acetate (Solvent) / n-Heptane (Anti-solvent)

- Why: Ethyl acetate interacts well with the hydroxyl group via hydrogen bonding. Heptane acts as a non-polar forcing agent to precipitate the aromatic core. This system has a wide metastable zone width, allowing for controlled crystal growth.

Detailed Recrystallization Protocol

Phase 1: Dissolution (Thermodynamic Saturation)

- Preparation: Place the crude **(2-Bromo-4-methylphenyl)methanol** in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Solvent Addition: Add Ethyl Acetate (EtOAc) dropwise while heating the flask in a water bath set to 60°C.
 - Note: Do not exceed 70°C to prevent thermal decomposition or oxidation.
- Saturation Point: Add just enough EtOAc to dissolve the solid completely.
 - Optimization: Add an extra 5-10% excess EtOAc. This prevents premature precipitation during filtration.
- Clarification (Optional): If insoluble particles (dust, salts) remain, filter the hot solution through a pre-warmed glass frit or Celite pad.

Phase 2: Nucleation Control (The Anti-Solvent Addition)

- Anti-Solvent Titration: While keeping the solution at a gentle reflux (60-65°C), add n-Heptane dropwise.

- The Cloud Point: Continue adding Heptane until a persistent faint turbidity (cloudiness) is observed.
- Re-dissolution: Add EtOAc dropwise until the solution becomes clear again.
 - Mechanism:[4][5] You are now exactly at the saturation point at high temperature.

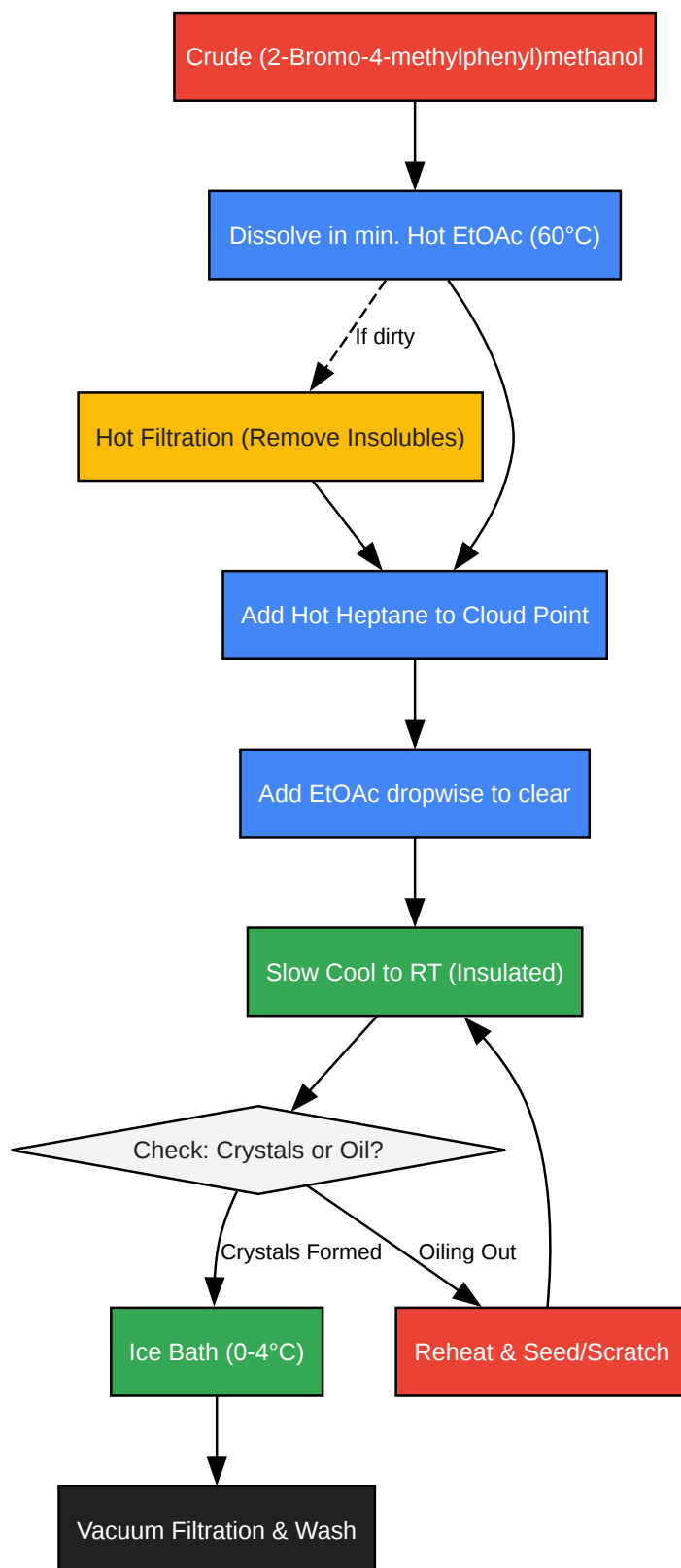
Phase 3: Crystal Growth (Kinetic Control)

- Slow Cooling: Remove the flask from the heat source. Place it on a cork ring and cover with an inverted beaker (insulation).
 - Critical Step: Allow to cool to room temperature undisturbed for 2–3 hours. Rapid cooling traps impurities.
- Seeding (If Oiling Occurs): If the product separates as an oil droplets rather than crystals:
 - Reheat to dissolve the oil.
 - Add a single "seed crystal" of pure product (if available) or scratch the inner glass wall with a glass rod to induce nucleation at a slightly higher temperature.
- Cold Soak: Once at room temperature, place the flask in an ice bath (0-4°C) for 1 hour to maximize yield.

Phase 4: Isolation

- Filtration: Collect crystals via vacuum filtration using a Buchner funnel.
- Washing: Wash the filter cake with a cold (0°C) mixture of 1:3 EtOAc:Heptane.
 - Caution: Do not use pure EtOAc; it will dissolve your product.
- Drying: Dry under high vacuum (0.1 mbar) at 30°C for 4 hours.

Process Visualization (Workflow)



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Figure 1: Decision-tree workflow for the binary solvent recrystallization of benzyl alcohol derivatives.

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Oiling Out	Solution temperature > Melting point of solvated product.	Add more solvent (EtOAc) to lower saturation temp; Seed vigorously at 35–40°C.
No Crystals	Solution is not saturated (too much solvent).	Concentrate via rotary evaporation and restart Phase 2.
Low Yield	Product is too soluble in the mother liquor.	Cool to -20°C; Increase Heptane ratio in the wash; Recycle mother liquor.
Colored Crystals	Chromophoric impurities trapped.	Re-dissolve and treat with Activated Carbon (10 wt%) for 15 mins, then hot filter.

Safety & Handling (SDS Summary)

- Hazards: **(2-Bromo-4-methylphenyl)methanol** is an Irritant (Skin/Eye/Respiratory).[6][4]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: All heating and solvent handling must occur inside a certified fume hood.
- Waste: Dispose of halogenated organic waste (mother liquor) in the appropriate satellite accumulation container.

References

- Compound Identification: National Center for Biotechnology Information. (2025).[6][4][7][8] PubChem Compound Summary for CID 824-53-3, **(2-bromo-4-methylphenyl)methanol**. Retrieved from [[Link](#)]

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